

A Comprehensive Technical Guide to 3,5-Dimethylbenzonitrile

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **3,5-Dimethylbenzonitrile**

Cat. No.: **B1329614**

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CAS Number: 22445-42-7

This technical guide provides an in-depth overview of **3,5-Dimethylbenzonitrile**, a significant chemical intermediate. The information is tailored for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document outlines its chemical and physical properties, safety and handling guidelines, detailed experimental protocols for its synthesis and analysis, and a visualization of the synthetic workflow.

Chemical and Physical Properties

3,5-Dimethylbenzonitrile, also known as 3,5-dicyanotoluene, is a white to light yellow solid organic compound.^[1] Its core structure consists of a benzene ring substituted with two methyl groups at positions 3 and 5, and a nitrile group. This substitution pattern imparts specific chemical reactivity and physical characteristics to the molecule.

Table 1: Physical and Chemical Properties of **3,5-Dimethylbenzonitrile**

Property	Value	Reference
CAS Number	22445-42-7	[2]
Molecular Formula	C ₉ H ₉ N	[1] [2]
Molecular Weight	131.17 g/mol	[1] [2]
Appearance	White to light yellow solid	[1]
Melting Point	42-43 °C	
Boiling Point	243.1 ± 9.0 °C (Predicted)	
Density	0.99 ± 0.1 g/cm ³ (Predicted)	
Purity (GC)	99.55%	[1]

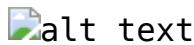
Safety and Handling

3,5-Dimethylbenzonitrile is classified as harmful and an irritant. Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Table 2: GHS Hazard Information for **3,5-Dimethylbenzonitrile**

Hazard Statement	Code	Description
Harmful if swallowed	H302	Harmful if ingested.
Causes skin irritation	H315	Results in skin irritation upon contact. [2] [3]
Causes serious eye irritation	H319	Leads to serious irritation of the eyes. [2] [3]
May cause respiratory irritation	H335	May lead to irritation of the respiratory tract. [2] [3]

GHS Pictogram:



Experimental Protocols

A common and effective method for the synthesis of **3,5-Dimethylbenzonitrile** is the Sandmeyer reaction, which involves the conversion of an aryl amine to a nitrile via a diazonium salt intermediate.[4][5][6] The starting material for this synthesis is 3,5-dimethylaniline.

Synthesis of 3,5-Dimethylbenzonitrile via Sandmeyer Reaction

This protocol is adapted from general Sandmeyer reaction procedures.

Materials:

- 3,5-Dimethylaniline
- Hydrochloric acid (HCl)
- Sodium nitrite (NaNO_2)
- Copper(I) cyanide (CuCN)
- Sodium cyanide (NaCN)
- Dichloromethane (CH_2Cl_2)
- Sodium bicarbonate (NaHCO_3)
- Anhydrous magnesium sulfate (MgSO_4)
- Ice

Procedure:

- **Diazotization:**
 - In a flask, dissolve 3,5-dimethylaniline in a solution of concentrated hydrochloric acid and water.

- Cool the mixture to 0-5 °C in an ice bath.
- Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise, maintaining the temperature below 5 °C.
- Stir the resulting diazonium salt solution for an additional 15-20 minutes at 0-5 °C.
- Cyanation (Sandmeyer Reaction):
 - In a separate flask, prepare a solution of copper(I) cyanide and sodium cyanide in water.
 - Cool this solution in an ice bath.
 - Slowly add the cold diazonium salt solution to the copper(I) cyanide solution with vigorous stirring.
 - Allow the reaction mixture to warm to room temperature and then heat gently (e.g., to 50-60 °C) for about an hour, or until the evolution of nitrogen gas ceases.
- Work-up and Isolation:
 - Cool the reaction mixture to room temperature.
 - Extract the product with dichloromethane.
 - Combine the organic extracts and wash them with water, followed by a saturated sodium bicarbonate solution, and finally with brine.
 - Dry the organic layer over anhydrous magnesium sulfate.
 - Filter off the drying agent and remove the solvent under reduced pressure to obtain the crude **3,5-Dimethylbenzonitrile**.

Purification by Recrystallization

The crude product can be purified by recrystallization to obtain a higher purity solid.

Materials:

- Crude **3,5-Dimethylbenzonitrile**
- A suitable solvent or solvent pair (e.g., ethanol/water or hexanes)

Procedure:

- Dissolve the crude solid in a minimal amount of the hot solvent.
- If insoluble impurities are present, perform a hot filtration.
- Allow the solution to cool slowly to room temperature, and then cool further in an ice bath to induce crystallization.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of the cold solvent.
- Dry the crystals under vacuum.

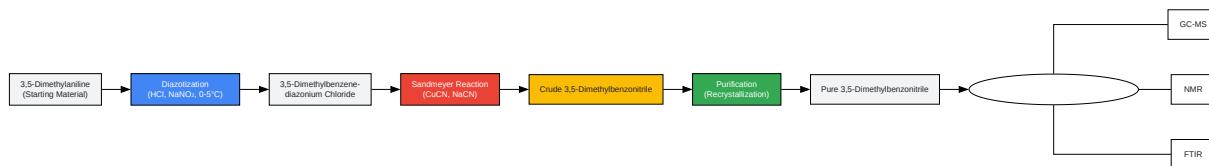
Analytical Characterization

The identity and purity of the synthesized **3,5-Dimethylbenzonitrile** can be confirmed using various analytical techniques.

- Gas Chromatography-Mass Spectrometry (GC-MS): To assess the purity of the compound and confirm its molecular weight.^[1] The mass spectrum will show a molecular ion peak corresponding to the molecular weight of **3,5-Dimethylbenzonitrile** (131.17 g/mol).^[2]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectroscopy can be used to confirm the structure of the molecule by analyzing the chemical shifts and coupling patterns of the protons and carbons.
- Fourier-Transform Infrared (FTIR) Spectroscopy: The presence of the characteristic nitrile (C≡N) stretching vibration (typically around 2220-2240 cm⁻¹) can be confirmed.^[7]

Synthetic and Analytical Workflow

The following diagram illustrates the logical workflow from the starting material to the final, purified, and characterized product.



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Caption: Synthetic and analytical workflow for **3,5-Dimethylbenzonitrile**.

Applications in Research and Development

Benzonitrile derivatives are versatile building blocks in organic synthesis and medicinal chemistry. The nitrile group can be readily converted into other functional groups such as amines, amides, and carboxylic acids, making it a valuable synthon for the construction of more complex molecules. While specific biological activities for **3,5-Dimethylbenzonitrile** are not extensively documented in publicly available literature, the benzonitrile scaffold is present in numerous pharmacologically active compounds, suggesting its potential as a key intermediate in the development of novel therapeutic agents.

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